

Electron capture decay of Promethium-145

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Compound of Interest

Compound Name: Promethium-145

CAS No.: 15706-44-2

Cat. No.: B1200467

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An in-depth technical guide to the electron capture decay of **Promethium-145**, prepared for researchers, scientists, and drug development professionals.

Introduction

Promethium-145 (^{145}Pm) is the most stable isotope of the synthetic lanthanide element, promethium.[1][2] With a half-life of 17.7 years, its relative longevity makes it a subject of significant interest in nuclear physics research and for specialized applications where a long-lived, predictable radioactive source is required.[1][3] All isotopes of promethium are radioactive, and ^{145}Pm is notable for decaying primarily through electron capture to the stable isotope Neodymium-145 (^{145}Nd).[4][5] This document provides a comprehensive technical overview of the electron capture decay of ^{145}Pm , including its decay characteristics, experimental measurement protocols, and potential applications relevant to scientific research.

The Process of Electron Capture Decay

Electron capture (EC) is a mode of radioactive decay wherein a proton-rich nucleus of an atom absorbs one of its own inner atomic electrons, typically from the K or L shell.[6][7] This process results in the conversion of a nuclear proton into a neutron, accompanied by the emission of an electron neutrino (ν_e).[6]

The general nuclear reaction is: $p + e^- \rightarrow n + \nu_e$ ^[6]

This decay mode is common for isotopes where the energy difference between the parent and daughter nuclide is insufficient for positron emission (less than 1.022 MeV).^[6] Following the capture of the inner electron, a vacancy is created. This vacancy is immediately filled by an electron from a higher energy outer shell. The energy difference is released as either a characteristic X-ray or an Auger electron, creating a cascade of electronic transitions that can be detected.^[7]

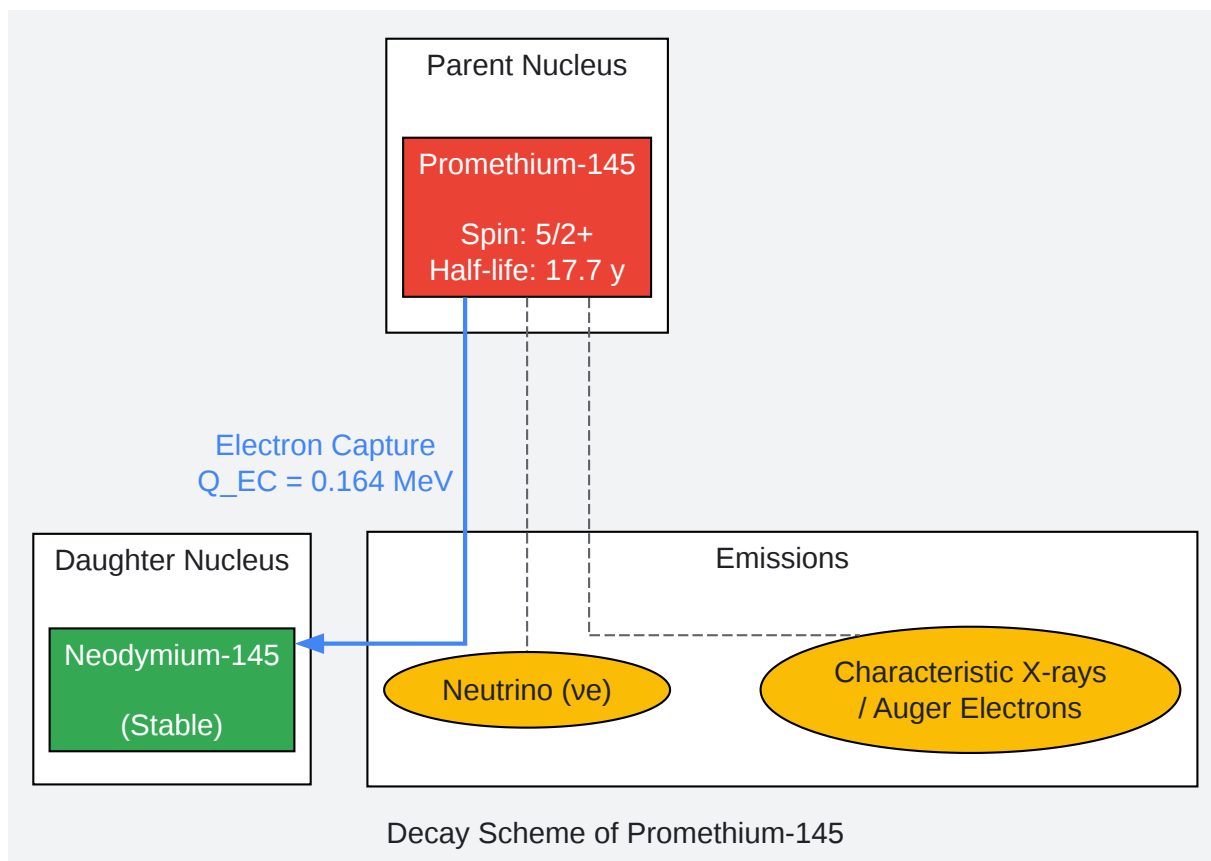
Quantitative Decay Data for Promethium-145

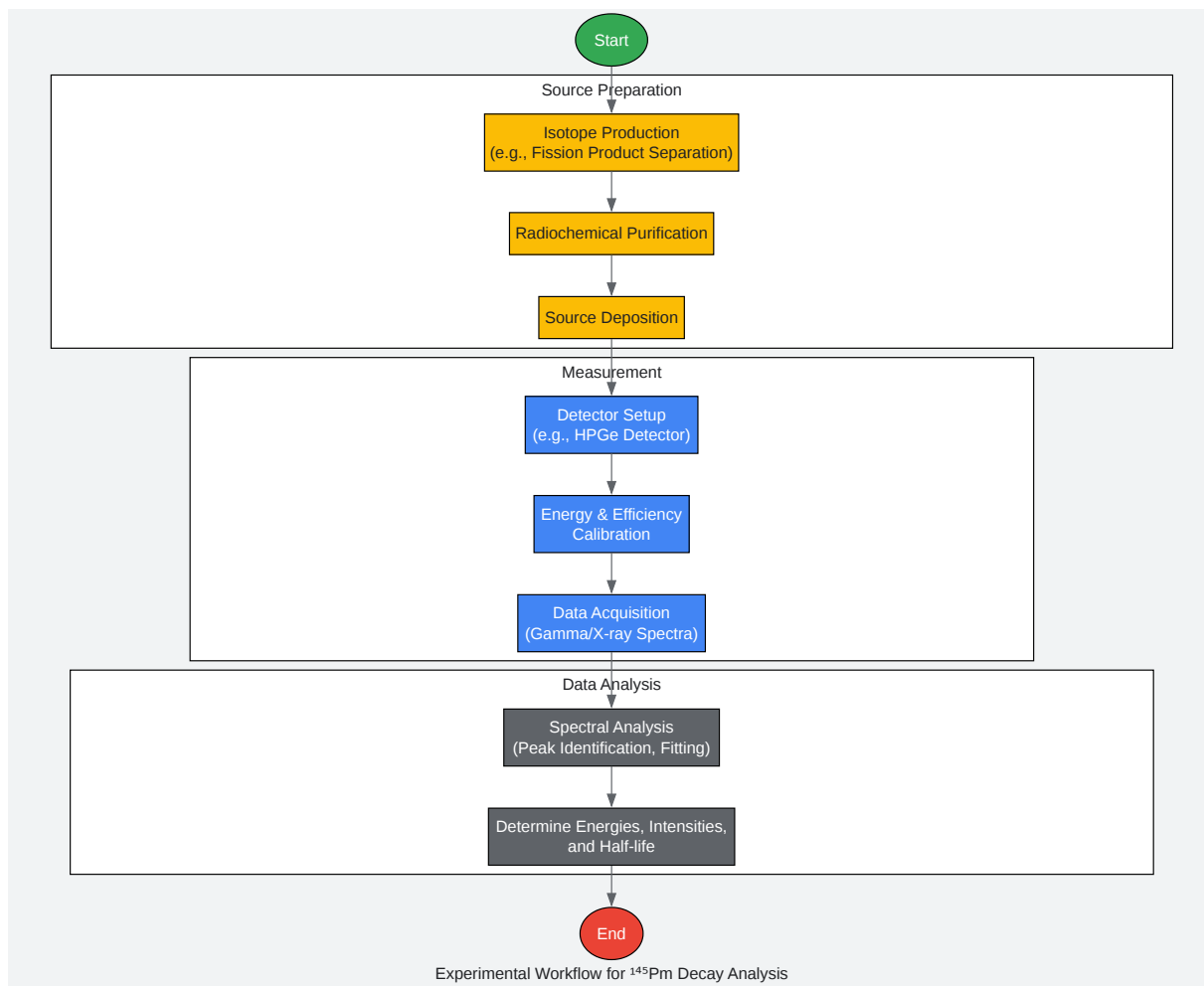
The decay characteristics of **Promethium-145** are well-documented. The primary mode of decay is electron capture, with a very small probability of alpha decay.^{[1][3]} The key quantitative data are summarized in the table below.

Property	Value
Half-life (T _{1/2})	17.7 ± 0.4 years ^{[1][2][3][8]}
Primary Decay Mode	Electron Capture (EC) ^{[2][3][4][5]}
EC Probability	> 99% ^[8]
EC Daughter Nuclide	¹⁴⁵ Nd (Neodymium-145) ^{[2][3][5]}
EC Decay Energy (Q _{EC})	0.163 - 0.164 MeV ^{[8][9]}
Secondary Decay Mode	Alpha (α) Decay ^{[1][3]}
α Decay Probability	2.8 × 10 ⁻⁷ % ^{[1][3]}
α Decay Daughter Nuclide	¹⁴¹ Pr (Praseodymium-141) ^{[1][3]}
α Decay Energy	2.322 MeV ^[9]
Spin and Parity	5/2+ ^{[8][9]}
Specific Activity	~940 Ci/g ^{[2][10]}

Visualized Decay Scheme and Workflow

The following diagrams illustrate the decay process of ^{145}Pm and a typical experimental workflow for its characterization.





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